

A Technical Guide to the Solubility of 1,3-Diisopropylthiourea in Organic Solvents

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Compound of Interest

Compound Name: 1,3-Diisopropylthiourea

Cat. No.: B146723

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This technical guide provides a comprehensive overview of the solubility characteristics of **1,3-Diisopropylthiourea** (DIPT), a compound of interest in various chemical and pharmaceutical research areas. Due to a lack of extensive published quantitative solubility data, this document focuses on providing a detailed experimental protocol for determining its solubility, alongside a summary of its known qualitative solubility properties.

Introduction to 1,3-Diisopropylthiourea

1,3-Diisopropylthiourea (CAS No. 2986-17-6) is a symmetrically substituted thiourea derivative.^{[1][2]} Understanding its solubility in a range of organic solvents is crucial for its application in synthesis, formulation, and various analytical procedures. Solubility dictates the choice of solvent for reactions, purification, and the development of drug delivery systems.

Solubility Profile of 1,3-Diisopropylthiourea

Currently, publicly available literature and chemical databases offer limited quantitative data on the solubility of **1,3-Diisopropylthiourea** in a wide array of organic solvents. The information is primarily qualitative, indicating general solubility rather than specific measurements at various temperatures.

Qualitative Solubility Summary:

Solvent Category	General Solubility	Reference
Chlorinated Solvents (e.g., Chloroform)	Sparingly Soluble	[3][4]
Alcohols (e.g., Methanol)	Slightly Soluble	[3][4]

It is important to note that a related compound, 1,3-diisopropylurea, exhibits better solubility in nonpolar to moderately polar organic solvents such as dichloromethane, ethyl acetate, and toluene.[5] This suggests that **1,3-Diisopropylthiourea** may follow a similar trend, but experimental verification is essential.

Given the scarcity of specific data, the following section provides a detailed experimental protocol for researchers to determine the precise solubility of **1,3-Diisopropylthiourea** in their solvents of interest.

Experimental Protocol: Determination of Solubility via the Isothermal Gravimetric Method

The isothermal gravimetric method is a reliable and straightforward technique for determining the solubility of a solid compound in a liquid solvent.[6][7][8][9] This method involves creating a saturated solution at a constant temperature, separating the dissolved solute, and determining its mass.

Materials and Equipment:

- **1,3-Diisopropylthiourea** (solid)
- Organic solvent of interest
- Analytical balance (accurate to ± 0.0001 g)
- Thermostatic shaker or water bath for temperature control
- Centrifuge
- Syringe filters (chemically compatible with the solvent)

- Pre-weighed glass vials or evaporating dishes
- Drying oven or vacuum oven
- Pipettes and syringes

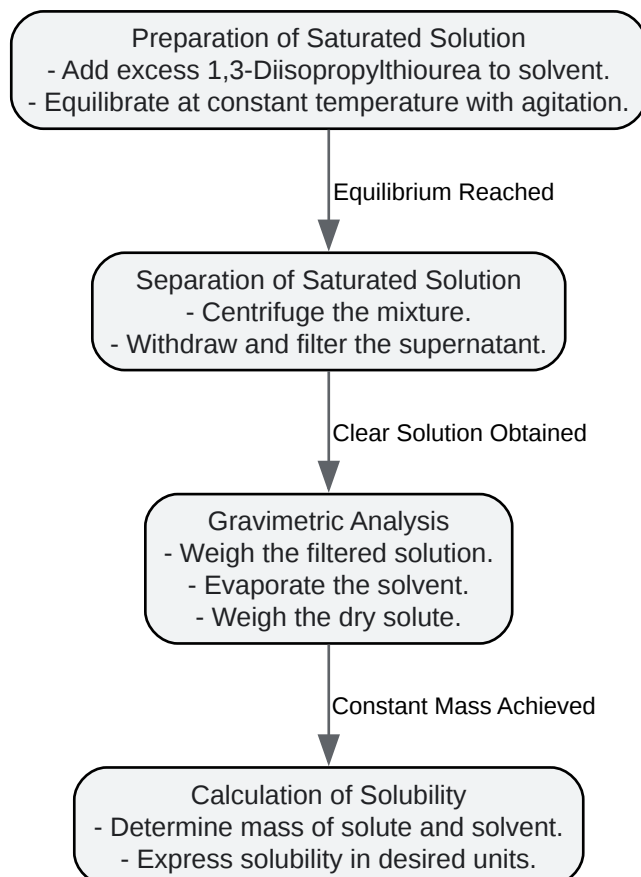
Procedure:

- Preparation of Saturated Solution:
 - Add an excess amount of solid **1,3-Diisopropylthiourea** to a known volume of the chosen organic solvent in a sealed container. The presence of undissolved solid is crucial to ensure saturation.
 - Place the container in a thermostatic shaker or water bath set to the desired experimental temperature.
 - Allow the mixture to equilibrate for a sufficient period (e.g., 24-48 hours) with continuous agitation to ensure the solution reaches saturation.
- Separation of the Saturated Solution:
 - Once equilibrium is reached, cease agitation and allow the undissolved solid to settle.
 - To ensure all solid particles are removed, centrifuge the saturated solution.
 - Carefully withdraw a known volume of the clear supernatant using a pre-heated or pre-cooled syringe (to the experimental temperature) to avoid temperature fluctuations that could alter solubility.
 - Immediately filter the withdrawn solution through a syringe filter (of a pore size sufficient to remove fine particles, e.g., 0.45 μm) into a pre-weighed, clean, and dry glass vial or evaporating dish.
- Gravimetric Analysis:
 - Weigh the vial containing the filtered saturated solution to determine the total mass of the solution.

- Evaporate the solvent from the vial. This can be done at room temperature if the solvent is volatile or in a drying oven at a temperature below the decomposition point of **1,3-Diisopropylthiourea**. A vacuum oven can be used to expedite drying at a lower temperature.
- Once the solvent is completely evaporated, place the vial in a desiccator to cool to room temperature.
- Weigh the vial containing the dry solute. Repeat the drying and weighing process until a constant mass is achieved.
- Calculation of Solubility:
 - The mass of the dissolved **1,3-Diisopropylthiourea** is the final constant mass of the vial minus the initial mass of the empty vial.
 - The mass of the solvent is the total mass of the solution minus the mass of the dissolved solute.
 - Solubility can be expressed in various units, such as g/100 g of solvent, g/L of solvent, or mole fraction.

Experimental Workflow for Solubility Determination

Experimental Workflow for Solubility Determination



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Caption: A flowchart illustrating the key steps of the isothermal gravimetric method for determining the solubility of **1,3-Diisopropylthiourea**.

Factors Influencing Solubility

Several factors can significantly impact the solubility of **1,3-Diisopropylthiourea** in organic solvents:

- **Temperature:** The solubility of solids in liquids generally increases with temperature, although exceptions exist. It is crucial to control the temperature during solubility determination.

- Solvent Polarity: The principle of "like dissolves like" is a useful guideline. The polarity of the solvent relative to the solute will play a major role in solubility.
- Purity of Compound and Solvent: Impurities in either the solute or the solvent can affect the measured solubility.

Conclusion

While specific quantitative solubility data for **1,3-Diisopropylthiourea** in a wide range of organic solvents is not readily available in the public domain, this guide provides the necessary tools for researchers to determine this crucial physical property. The detailed isothermal gravimetric method protocol and the accompanying workflow diagram offer a clear and reliable approach for generating accurate solubility data. Such data is invaluable for the effective use of **1,3-Diisopropylthiourea** in research, development, and industrial applications.

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